

What is 4-Methoxycarbonylphenyl chloroformate?

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Compound of Interest

Compound Name: 4-Methoxycarbonylphenyl
chloroformate

Cat. No.: B1584442

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An In-Depth Technical Guide to **4-Methoxycarbonylphenyl Chloroformate** for Advanced Research Applications

Introduction

4-Methoxycarbonylphenyl chloroformate (CAS No. 31140-40-6) is a highly reactive chemical intermediate of significant interest to researchers in organic synthesis, drug discovery, and materials science.[1] Structurally, it is the methyl ester of 4-(chloroformyloxy)benzoic acid, also known as Methyl 4-chlorocarbonyloxybenzoate.[2][3] As a member of the chloroformate class of compounds, it serves as a versatile reagent for introducing a methoxycarbonylphenoxy carbonyl moiety onto nucleophilic substrates.[4][5]

This guide provides a comprehensive technical overview for scientists and drug development professionals, detailing the compound's properties, synthesis, mechanism of action, and key applications. It includes field-proven protocols and critical safety information to ensure its effective and safe utilization in a laboratory setting. Its primary utility lies in its role as a derivatization agent for analytical chemistry, a linker for bioconjugation, and a key building block in the synthesis of complex molecules and active pharmaceutical ingredients (APIs).[2][6][7]

Chemical and Physical Properties

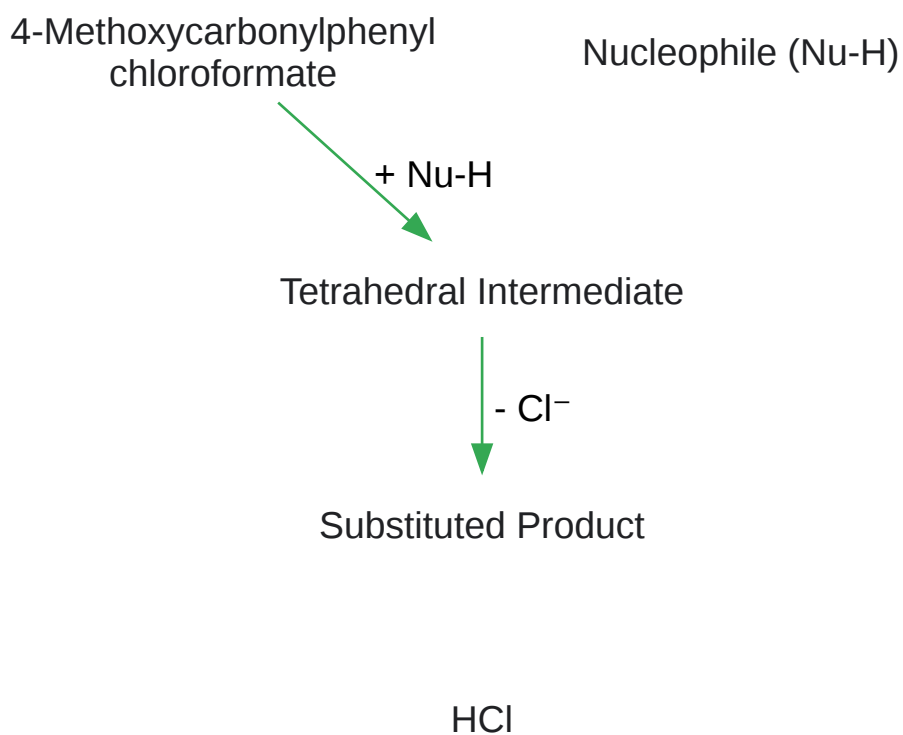
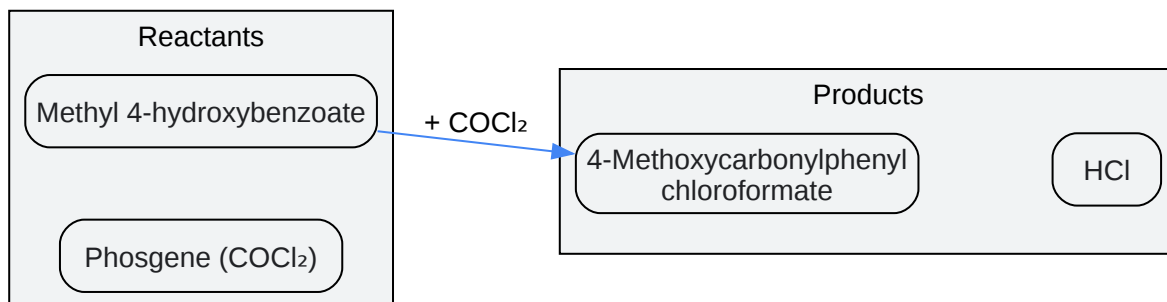
4-Methoxycarbonylphenyl chloroformate is a dense liquid under standard conditions, though it may be supplied as a powder.[6] It is critical to note that the compound is moisture-sensitive and requires stringent storage conditions to prevent degradation.[8]

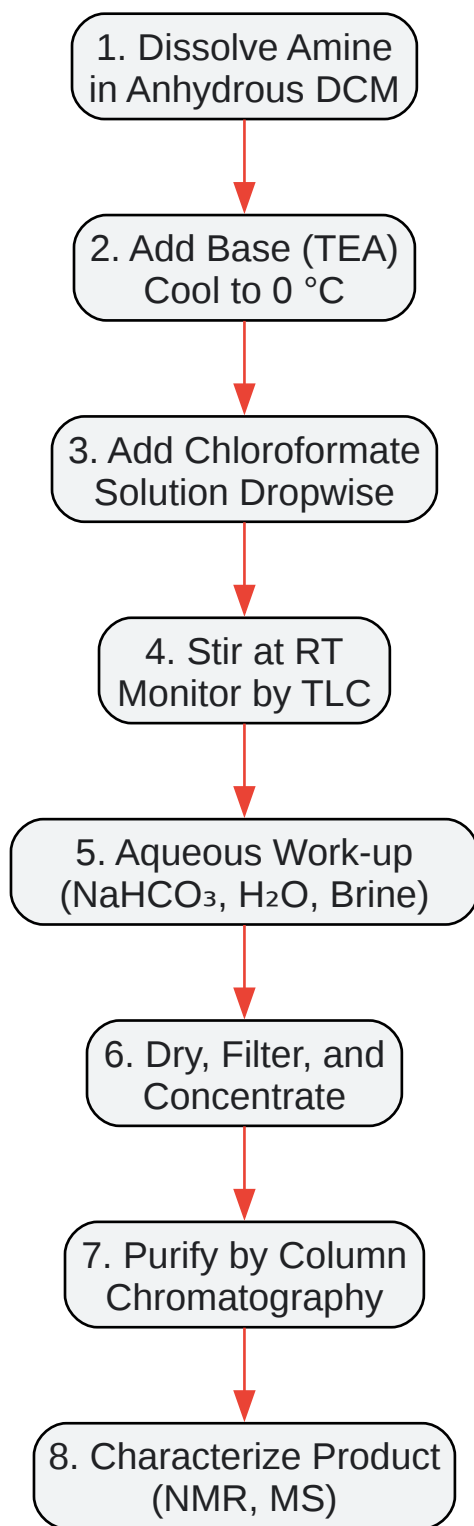
Property	Value	Source(s)
CAS Number	31140-40-6	[1][2]
Molecular Formula	C ₉ H ₇ ClO ₄	[2][3]
Molecular Weight	214.60 g/mol	[2]
IUPAC Name	methyl 4-(chloroformyloxy)benzoate	[3]
Synonyms	Methyl 4-chlorocarbonyloxybenzoate	[2]
Appearance	Liquid	
Density	1.255 g/mL at 25 °C	
Boiling Point	49 °C at 0.27 mmHg	
Refractive Index	n ₂₀ /D 1.5254	
Storage Conditions	2-8°C, under inert gas, moisture-sensitive	[9]

Synthesis and Mechanism of Action

Synthesis

The industrial synthesis of aryl chloroformates is typically achieved through the reaction of the corresponding phenol with phosgene (COCl₂) or a safer phosgene equivalent such as triphosgene.[4][10] For **4-Methoxycarbonylphenyl chloroformate**, the precursor is Methyl 4-hydroxybenzoate. The reaction involves the nucleophilic attack of the phenolic hydroxyl group on the carbonyl carbon of phosgene, followed by the elimination of hydrogen chloride (HCl). This process is often conducted in an inert solvent and may utilize a tertiary amine base to scavenge the HCl byproduct.[11]





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